

Application Notes and Protocols for Rozen's Reagent in Organic Compound Oxidation

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Introduction

Rozen's reagent, a complex of hypofluorous acid and acetonitrile (HOF·CH₃CN), is a powerful and versatile electrophilic oxidizing agent. Prepared by bubbling a dilute mixture of fluorine gas in nitrogen through aqueous acetonitrile, it offers a potent source of "positive" oxygen, enabling a wide range of oxidation reactions under mild conditions. Its ability to oxidize substrates that are resistant to other oxidants makes it a valuable tool in organic synthesis, particularly in the development of complex molecules and active pharmaceutical ingredients.[1] This document provides detailed application notes and experimental protocols for the use of Rozen's reagent in the oxidation of various organic functional groups.

Safety and Handling

Rozen's reagent is a strong oxidant and should be handled with care in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves, must be worn. The reagent is typically prepared and used in situ, as it can be unstable upon storage. Reactions are often exothermic and should be monitored carefully, especially during the initial stages.

Preparation of Rozen's Reagent (HOF-CH₃CN)

A general procedure for the laboratory-scale preparation of Rozen's reagent is as follows:

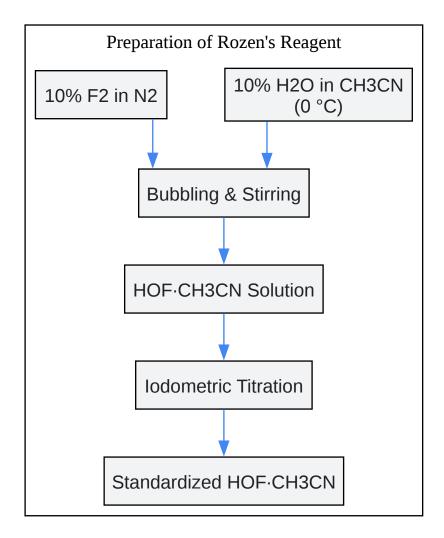




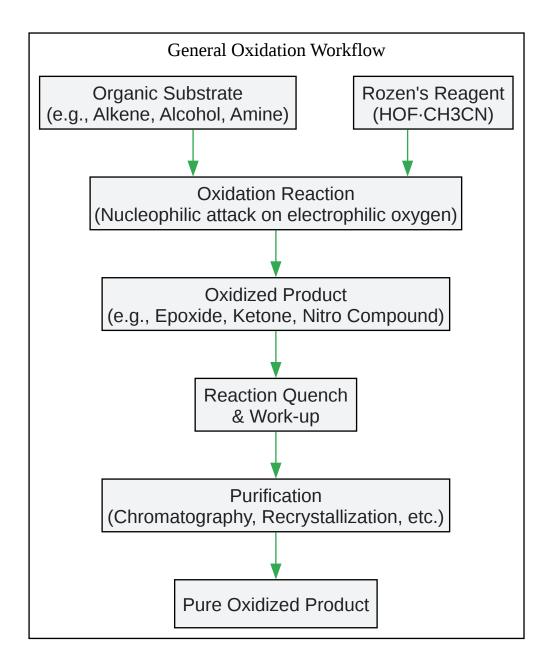


A stream of 10% F₂ in N₂ is bubbled through a stirred solution of 10% H₂O in CH₃CN at 0 °C. The concentration of the resulting HOF·CH₃CN solution is determined by iodometric titration before use.









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